

Tetrapotassium Hexacyanoferrate: A Technical Guide to its Solubility in Various Solvents

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Compound of Interest

Compound Name: *Tetrapotassium hexacyanoferrate*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **tetrapotassium hexacyanoferrate**, also known as potassium ferrocyanide, in a range of solvents. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who require precise solubility data and detailed experimental protocols for their work. The information is presented in a clear and structured format to facilitate easy comparison and application.

Quantitative Solubility Data

The solubility of **tetrapotassium hexacyanoferrate** is highly dependent on the solvent and temperature. The following tables summarize the available quantitative data.

Solubility in Water

Tetrapotassium hexacyanoferrate is highly soluble in water, and its solubility increases significantly with temperature. The data presented here pertains to the trihydrate form ($\text{K}_4[\text{Fe}(\text{CN})_6] \cdot 3\text{H}_2\text{O}$), which is the common commercially available form.

Temperature (°C)	Solubility (g/100 g of solvent)
0	14.3[1]
10	20[1]
12	27 (g/100 mL)[2]
20	28.9 (g/100 mL)[3][4]
25	32.97[1]
30	35.1[1]
50	48.4[1]
70	61.8[1]
99.6	74.3[1]

Solubility in Organic and Other Solvents

Tetrapotassium hexacyanoferrate is generally considered insoluble or sparingly soluble in most organic solvents.

Solvent	Temperature (°C)	Solubility (g/100 g of solvent)
Acetone	15	Insoluble[1]
Ethanol (absolute)	-	Insoluble[1][5]
Ethanol (80%)	20	0.025[1]
Diethyl ether	-	Practically insoluble[1]
Methanol	15	Insoluble[1]
Methanol	66	0.9[1]
Formamide	25	14.7[1]
Ammonia (liquid)	-	Insoluble[1]
Aniline	-	Practically insoluble[1]
Benzonitrile	-	Practically insoluble[1]
Pyridine	-	Practically insoluble[1]

Experimental Protocol: Determination of Solubility by the Gravimetric Method

The following is a detailed methodology for determining the solubility of **tetrapotassium hexacyanoferrate** in water at a specific temperature using the gravimetric method. This method is straightforward and relies on the precise measurement of mass.

Objective: To quantitatively determine the solubility of **tetrapotassium hexacyanoferrate** trihydrate in water at a constant temperature.

Materials and Equipment:

- **Tetrapotassium hexacyanoferrate** trihydrate ($K_4[Fe(CN)_6] \cdot 3H_2O$)
- Distilled or deionized water

- Thermostatic water bath
- Conical flasks with stoppers
- Analytical balance (accurate to at least 0.001 g)
- Evaporating dishes (pre-weighed)
- Pipettes and volumetric flasks
- Filter paper and funnel
- Drying oven
- Desiccator

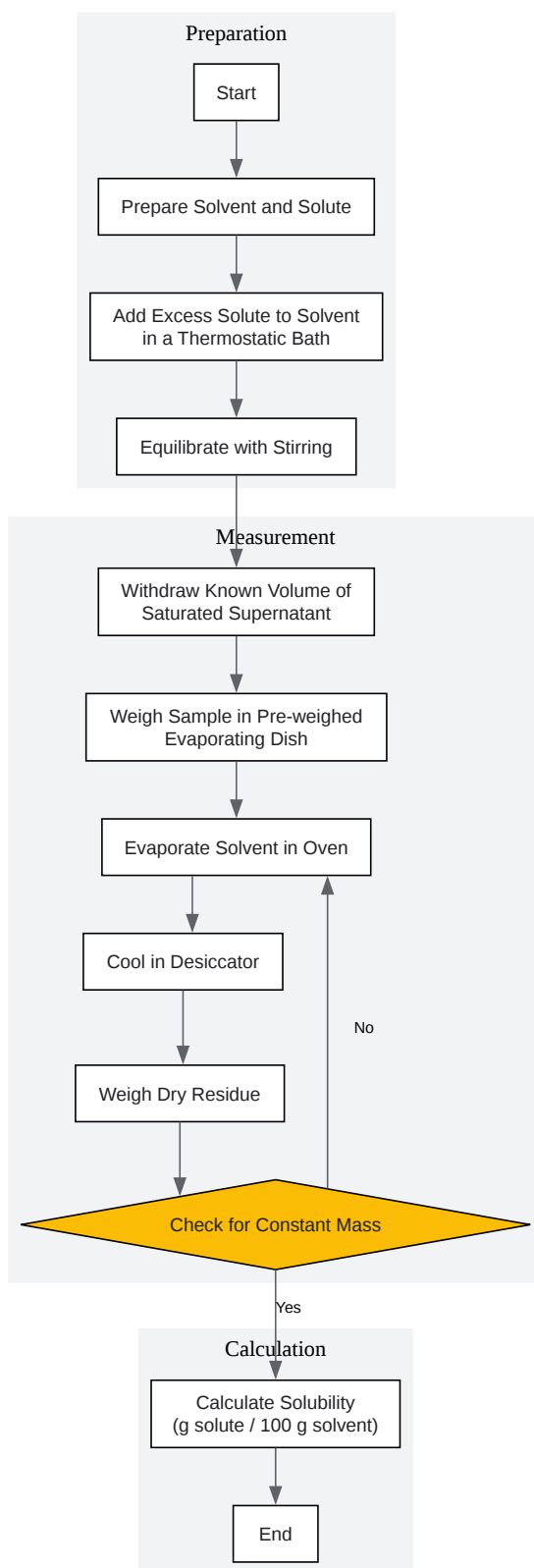
Procedure:

- Preparation of a Saturated Solution:
 - Place a known volume of distilled water (e.g., 50 mL) into a conical flask.
 - Bring the flask to the desired temperature in a thermostatic water bath.
 - Add an excess amount of **tetrapotassium hexacyanoferrate** to the water with continuous stirring to ensure the solution becomes saturated. The presence of undissolved crystals at the bottom of the flask indicates saturation.
 - Allow the solution to equilibrate at the set temperature for a sufficient period (e.g., 2-4 hours) with intermittent stirring to ensure equilibrium is reached.
- Sample Withdrawal and Weighing:
 - Once equilibrium is established, carefully pipette a known volume (e.g., 10 mL) of the clear supernatant saturated solution into a pre-weighed evaporating dish. It is crucial to avoid transferring any undissolved solid. Filtration of the withdrawn sample may be necessary.

- Weigh the evaporating dish containing the saturated solution to determine the mass of the solution.
- Evaporation and Drying:
 - Place the evaporating dish in a drying oven set to a temperature that will evaporate the water without decomposing the salt (e.g., 100-110°C). **Tetrapotassium hexacyanoferrate** trihydrate begins to lose its water of crystallization around 60°C and becomes anhydrous at 100°C.^{[5][6]}
 - Heat the dish until all the water has evaporated, leaving behind the dry solid residue of **tetrapotassium hexacyanoferrate**.
 - Transfer the evaporating dish to a desiccator to cool to room temperature. This prevents the hygroscopic anhydrous salt from absorbing atmospheric moisture.
- Final Weighing and Calculation:
 - Once cooled, weigh the evaporating dish with the dry solid residue.
 - Repeat the drying and cooling steps until a constant mass is achieved, ensuring all water has been removed.
 - The mass of the dissolved solute is the final constant mass of the dish and residue minus the initial mass of the empty dish.
 - The mass of the solvent (water) is the mass of the solution withdrawn minus the mass of the dissolved solute.
 - Calculate the solubility in grams of solute per 100 g of solvent.

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the gravimetric determination of solubility.



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Caption: Workflow for Gravimetric Solubility Determination.

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- To cite this document: BenchChem. [Tetrapotassium Hexacyanoferrate: A Technical Guide to its Solubility in Various Solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1242098#tetrapotassium-hexacyanoferrate-solubility-in-different-solvents]

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